

Technical Monograph: Characterization and Resolution of ent-Tedizolid Phosphate

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Compound of Interest

Compound Name: *ent-Tedizolid Phosphate*

CAS No.: 1835340-19-6

Cat. No.: B1145310

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Executive Summary & Chemical Identity

In the development of oxazolidinone antibiotics, stereochemistry is not merely a structural feature but the primary determinant of efficacy. Tedizolid Phosphate (TR-701) is a prodrug rapidly converted in vivo to the active moiety, Tedizolid (TR-700). The clinically approved agent exists strictly as the (5R) enantiomer.

ent-Tedizolid Phosphate refers to the (5S) enantiomer (the mirror image). While pharmacologically considered the distomer (less active form), it is a critical reference standard in Quality Control (QC) to quantify chiral purity and in mechanistic studies to validate ribosomal binding specificity.

Chemical Identifiers

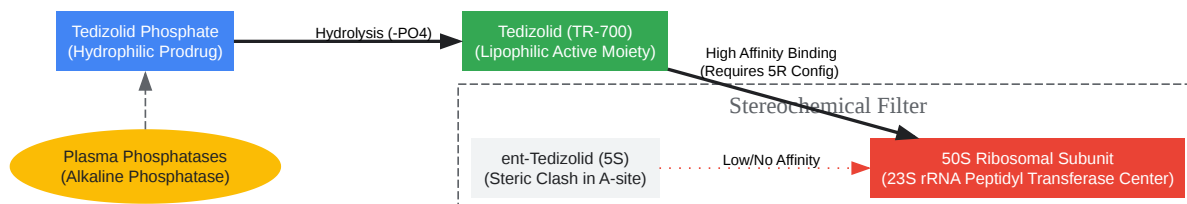
Feature	Active Pharmaceutical Ingredient (API)	Target Enantiomer (ent-Tedizolid)
Common Name	Tedizolid Phosphate	ent-Tedizolid Phosphate
Stereochemistry	(5R)	(5S)
CAS Number	856867-55-5	Not widely indexed (Ref. as enantiomer of 856867-55-5)
Molecular Formula		
Molecular Weight	450.32 g/mol	450.32 g/mol
IUPAC Name	[(5R)-3-{3-fluoro-4-[6-(2-methyl-2H-tetrazol-5-yl)pyridin-3-yl]phenyl}-2-oxo-1,3-oxazolidin-5-yl]methyl dihydrogen phosphate	[(5S)-3-{3-fluoro-4-[6-(2-methyl-2H-tetrazol-5-yl)pyridin-3-yl]phenyl}-2-oxo-1,3-oxazolidin-5-yl]methyl dihydrogen phosphate

The Prodrug Mechanism & Stereochemical Causality

To understand the isolation of the ent-form, one must understand the activation pathway. Tedizolid Phosphate is biologically inactive until hydrolyzed by endogenous phosphatases.

Activation Pathway Visualization

The following diagram illustrates the conversion of the prodrug to the active intercalator and the critical point where stereochemistry dictates binding affinity.



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Figure 1: The metabolic activation of Tedizolid. The (5R) configuration is essential for the final step of docking into the 23S rRNA pocket.

Protocol: Chiral Synthesis and Resolution

Researchers often require the **ent-Tedizolid Phosphate** to validate chiral HPLC methods. Relying on "racemic" synthesis is inefficient. The preferred method utilizes chiral pool synthesis starting from the opposite glycidyl butyrate enantiomer.

Synthesis of the (5S)-Core (ent-Tedizolid)

Principle: The C5 stereocenter is established during the formation of the oxazolidinone ring.

Reagents Required:

- Precursor: 3-Fluoro-4-[6-(2-methyl-2H-tetrazol-5-yl)pyridin-3-yl]aniline.
- Chiral Building Block: (R)-Glycidyl butyrate (Note: Using the (R)-glycidyl ester yields the (5S)-oxazolidinone due to inversion of configuration during ring opening/closing mechanisms, whereas (S)-glycidyl butyrate yields the approved (5R) drug).
- Base: Lithium tert-butoxide (LiOtBu).

Step-by-Step Workflow:

- Carbamate Formation: React the aniline precursor with benzyl chloroformate (Cbz-Cl) in the presence of sodium bicarbonate () to protect the amine.
- Lithiation & Cyclization:
 - Cool the reaction vessel to -78°C in THF.
 - Add n-butyllithium (n-BuLi) to deprotonate the carbamate.
 - Add (R)-glycidyl butyrate dropwise.

- Mechanism: The nucleophilic nitrogen attacks the epoxide (or ester, followed by epoxide formation), leading to cyclization.
- Result: Formation of the (5S)-hydroxymethyl oxazolidinone intermediate.
- Phosphorylation (Prodrug Formation):
 - React the (5S)-hydroxymethyl intermediate with phosphorus oxychloride ().
 - Hydrolyze to yield **ent-Tedizolid Phosphate**.

Analytical Validation: Chiral HPLC Protocol

To certify a batch of Tedizolid Phosphate is free of the ent-isomer, or to characterize the ent-isomer itself, use the following validated conditions.

Parameter	Condition
Column	Chiralpak IA (Amylose tris(3,5-dimethylphenylcarbamate))
Dimensions	250 mm × 4.6 mm, 5 µm particle size
Mobile Phase	n-Hexane : Ethanol : Diethylamine (50 : 50 : 0.1 v/v/v)
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Temperature	25°C
Expected Retention	(5R)-Tedizolid (Active): ~12.5 min (5S)-Tedizolid (ent): ~16.2 min

Note: Retention times vary by system dead volume; relative retention () is the key metric.

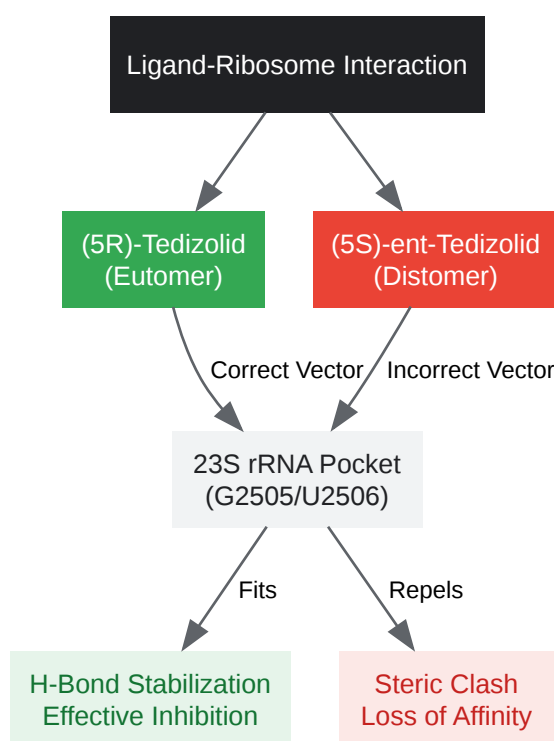
Pharmacological Differentiation

Why is the ent-form (5S) the distomer? The mechanism of action relies on the drug binding to the peptidyl transferase center (PTC) of the bacterial ribosome.

Structural Biology of Binding

- The (5R) Fit: The hydroxymethyl group (or the phosphate tail before cleavage) at the C5 position projects into a specific hydrophilic pocket of the 23S rRNA. This interaction stabilizes the drug, preventing the formation of the initiation complex.
- The (5S) Clash: In the ent-isomer, the C5 substituent projects in the opposite vector, causing steric hindrance with the nucleotide bases (specifically G2505 and U2506 in *E. coli* numbering). This reduces binding affinity by orders of magnitude (typically >100-fold increase in MIC).

Comparative Logic Diagram



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Figure 2: Logical flow of stereochemical impact on ribosomal binding.

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